

Personal protective equipment for handling Bromochlorodifluoromethane

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Compound of Interest

Compound Name: Bromochlorodifluoromethane

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Essential Safety and Handling Guide for Bromochlorodifluoromethane

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Bromochlorodifluoromethane** (CBrClF₂), also known as Halon 1211. Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Immediate Precautions

Bromochlorodifluoromethane is a colorless, nonflammable gas that is mildly toxic by inhalation.[1] It functions as a simple asphyxiant by displacing oxygen, which can lead to rapid suffocation, particularly in confined spaces.[2][3] Direct contact with the liquefied gas can cause frostbite.[2][4] Upon heating, containers may rupture violently, and the substance can decompose to release toxic and irritating gases such as hydrogen fluoride, hydrogen bromide, hydrogen chloride, and phosgene.[2][5]

Immediate Actions:

- In Case of a Leak or Spill: Evacuate the area immediately.[1] Ventilate the space thoroughly. [2] For large spills, consider an initial downwind evacuation of at least 500 meters (1/3 mile).

[6] Leaking cylinders should be moved to a safe, open area.[4] Do not re-enter a confined space without a self-contained breathing apparatus (SCBA).[2]

- In Case of Fire: While not flammable, containers can explode when heated.[1] Use an extinguishing agent suitable for the surrounding fire.[3] Cool containers with a water spray from a safe distance.[1] Firefighters must wear full protective clothing and SCBA.[2]
- First Aid:
 - Inhalation: Move the individual to fresh air and keep them comfortable.[2] If breathing is difficult or has stopped, provide artificial respiration or oxygen.[3] Seek immediate medical attention.[5]
 - Skin Contact (Frostbite): Rinse the affected area with plenty of lukewarm water.[5] Do not remove clothing.[5] Seek immediate medical attention.
 - Eye Contact (Frostbite): Immediately flush the eyes with plenty of warm water for at least 15 minutes, holding the eyelids open.[2] Seek immediate medical attention.[5]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following table summarizes the required equipment.

Protection Type	Required PPE	Specifications and Conditions for Use
Eye Protection	Chemical goggles or safety glasses with side shields	Must be worn at all times when handling the chemical to prevent contact with gas or liquid. [2] [4] A face shield is recommended when there is a risk of liquid splash. [5]
Hand Protection	Cold-insulating gloves	Required when handling containers of the liquefied gas to prevent frostbite. [1] [5] Neoprene or polyvinyl chloride (PVC) gloves are also recommended to minimize skin contact. [1] [4]
Body Protection	Normal work wear; protective clothing as needed	Standard laboratory coats are generally sufficient for handling small quantities in a well-ventilated area. [2] For larger quantities or in situations with a higher risk of release, chemical protective clothing specifically recommended by the manufacturer should be worn. [1]
Respiratory Protection	Not normally required with adequate ventilation	In case of inadequate ventilation, in oxygen-deficient atmospheres, or during a large release, a NIOSH-approved self-contained breathing apparatus (SCBA) is required. [2] [4] Air-purifying respirators will not provide protection in oxygen-deficient environments. [2]

Safe Handling and Storage Procedures

Proper handling and storage are crucial to prevent accidents and maintain the integrity of the chemical.

- Ventilation: Always use **Bromochlorodifluoromethane** in a well-ventilated area.^[2] Local exhaust ventilation should be used for large volumes.^[2]
- Cylinder Handling: Cylinders should be stored upright and firmly secured to prevent them from falling or being knocked over.^[3] Do not drag, roll, or drop cylinders.^[3] Use a suitable hand truck for moving cylinders.^[3]
- Storage Conditions: Store in a cool, dry, well-ventilated area, out of direct sunlight.^[2] The storage temperature should not exceed 52°C (125°F).^[3] Keep containers tightly closed.^[2]
- Incompatible Materials: Avoid contact with alkali or alkaline earth metals, and powdered metals such as aluminum and zinc.^[2]

Disposal Plan

Due to its ozone-depleting potential, the release of **Bromochlorodifluoromethane** into the atmosphere should be avoided.^[7]^[8]

- Waste Disposal: Dispose of contents and containers in accordance with all applicable local, regional, and national regulations.^[2]^[3] Do not dispose of untreated waste in the sewer system.^[3]
- Recycling and Recovery: Contact the manufacturer or a licensed waste disposal company for information on recovery and recycling options.^[2]^[7] Waste material should be recovered and returned to the vendor or a licensed disposal company whenever possible.^[1]

Quantitative Data Summary

The following tables provide key quantitative data for **Bromochlorodifluoromethane**.

Physical and Chemical Properties

Property	Value
Molecular Formula	CBrClF_2
Molecular Weight	165.36 g/mol [7]
Boiling Point	-3.7 °C to -4 °C[1][8]
Melting Point	-159.5 °C[1]
Vapor Density	5.7 (Air = 1)[1]
Water Solubility	Insoluble[7]
Appearance	Colorless gas[1]
Odor	Almost odorless[1]

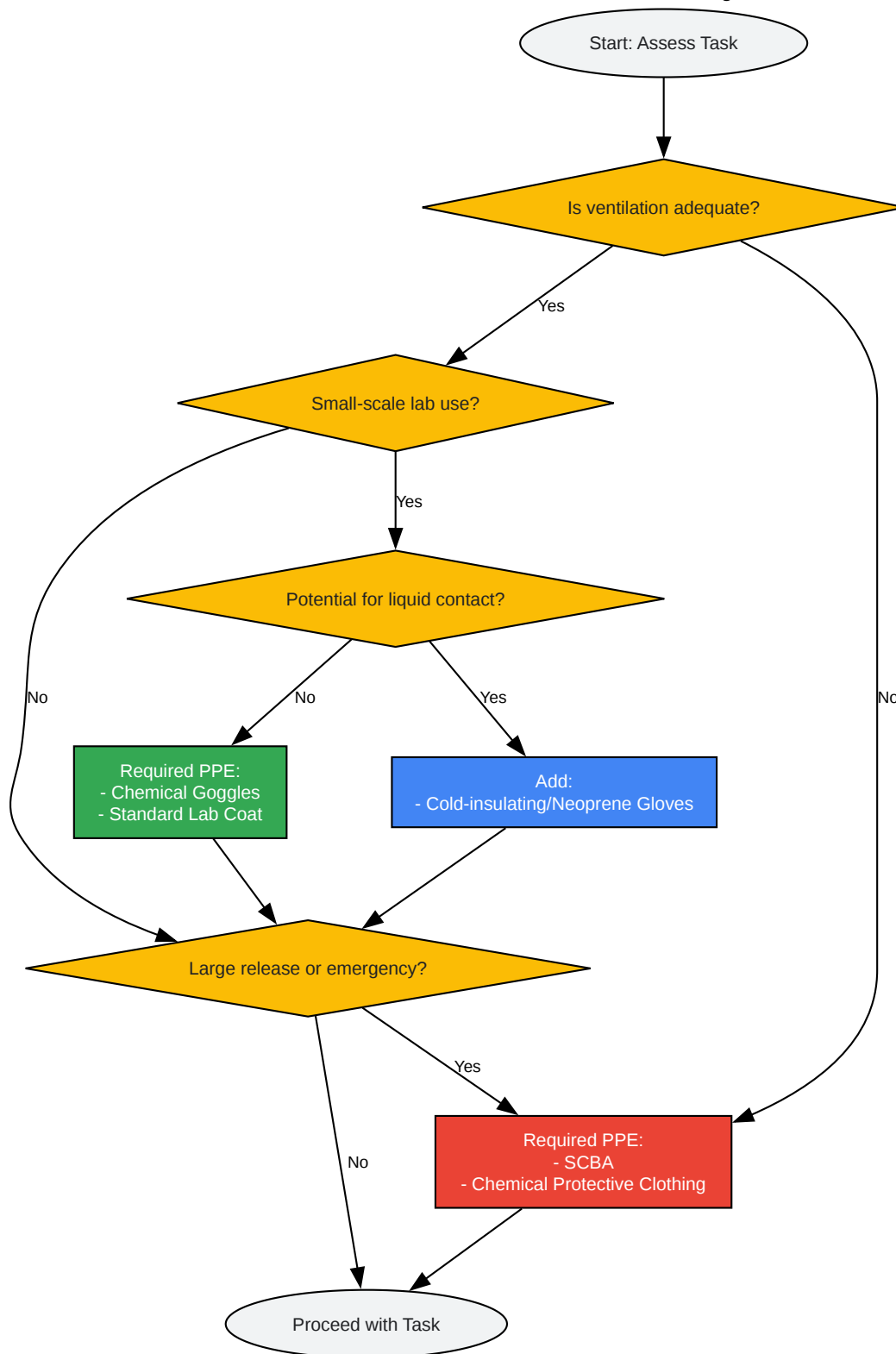
Toxicity Data

Test	Species	Value
Inhalation LC50	Rat	200,000 ppm / 15 minutes[1]
Inhalation LC50	Rat	62,600 ppm / 1 hour[3]
Cardiac Sensitization (NOAEL)	Canine	5,000 ppm (5 min)[2]
Cardiac Sensitization (LOAEL)	Canine	10,000 ppm (5 min)[2]

PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate PPE when handling **Bromochlorodifluoromethane**.

PPE Selection for Bromochlorodifluoromethane Handling

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Caption: Workflow for selecting appropriate PPE.

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